

Application Notes: Site-Specific Fluorescent Labeling of CD36 (93-110)-Cys Peptide

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Compound of Interest

Compound Name: CD36 (93-110)-Cys

Cat. No.: B12377923

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Introduction

The Cluster of Differentiation 36 (CD36) is a multifunctional transmembrane glycoprotein that acts as a scavenger receptor for a variety of ligands, including oxidized low-density lipoproteins (oxLDL), long-chain fatty acids, and thrombospondin-1 (TSP-1).[1][2][3] It plays a crucial role in lipid metabolism, immune response, angiogenesis, and platelet activation.[2][3] The peptide sequence corresponding to amino acids 93-110 of CD36 is a key binding site for ligands like TSP-1, making it a region of significant interest for studying CD36-mediated signaling pathways and for the development of therapeutic inhibitors.

Fluorescent labeling of this specific peptide, which has been engineered to include a terminal cysteine residue (**CD36 (93-110)-Cys**), provides a powerful tool for various research applications. These applications include tracking the peptide's interaction with cellular targets, quantifying binding affinity through fluorescence polarization, and visualizing its localization within cells using fluorescence microscopy.

This document provides a detailed protocol for the site-specific labeling of the **CD36 (93-110)-Cys** peptide using maleimide-activated fluorescent dyes. The maleimide group exhibits high selectivity for the thiol (sulfhydryl) group of the cysteine residue, ensuring precise, covalent attachment of the fluorescent tag and yielding a homogeneously labeled peptide population.

Data Presentation

Table 1: Properties of Common Thiol-Reactive Fluorescent Dyes

This table summarizes the key spectral properties of fluorescent dyes commonly used for labeling cysteine-containing peptides.

Fluorescent Dye (Maleimide Derivative)	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Molar Extinction Coefficient (ϵ , $M^{-1}cm^{-1}$)	Quantum Yield (Φ)	Notes
Fluorescein-5-Maleimide	~494	~518	~75,000	0.92	Bright green fluorescence, but pH sensitive (fluorescence decreases in acidic environments).
Alexa Fluor™ 488 C5 Maleimide	~495	~519	~71,000	0.92	Photostable and pH-insensitive alternative to fluorescein.
TAMRA C5 Maleimide	~557	~583	~91,000	0.10	Bright orange-red fluorescence, often used in FRET studies.
Cyanine3 (Cy3) Maleimide	~550	~570	~150,000	0.15	Bright and photostable, suitable for multiplexing.
Cyanine5 (Cy5) Maleimide	~650	~670	~250,000	0.20	Emits in the far-red spectrum, minimizing background autofluorescence

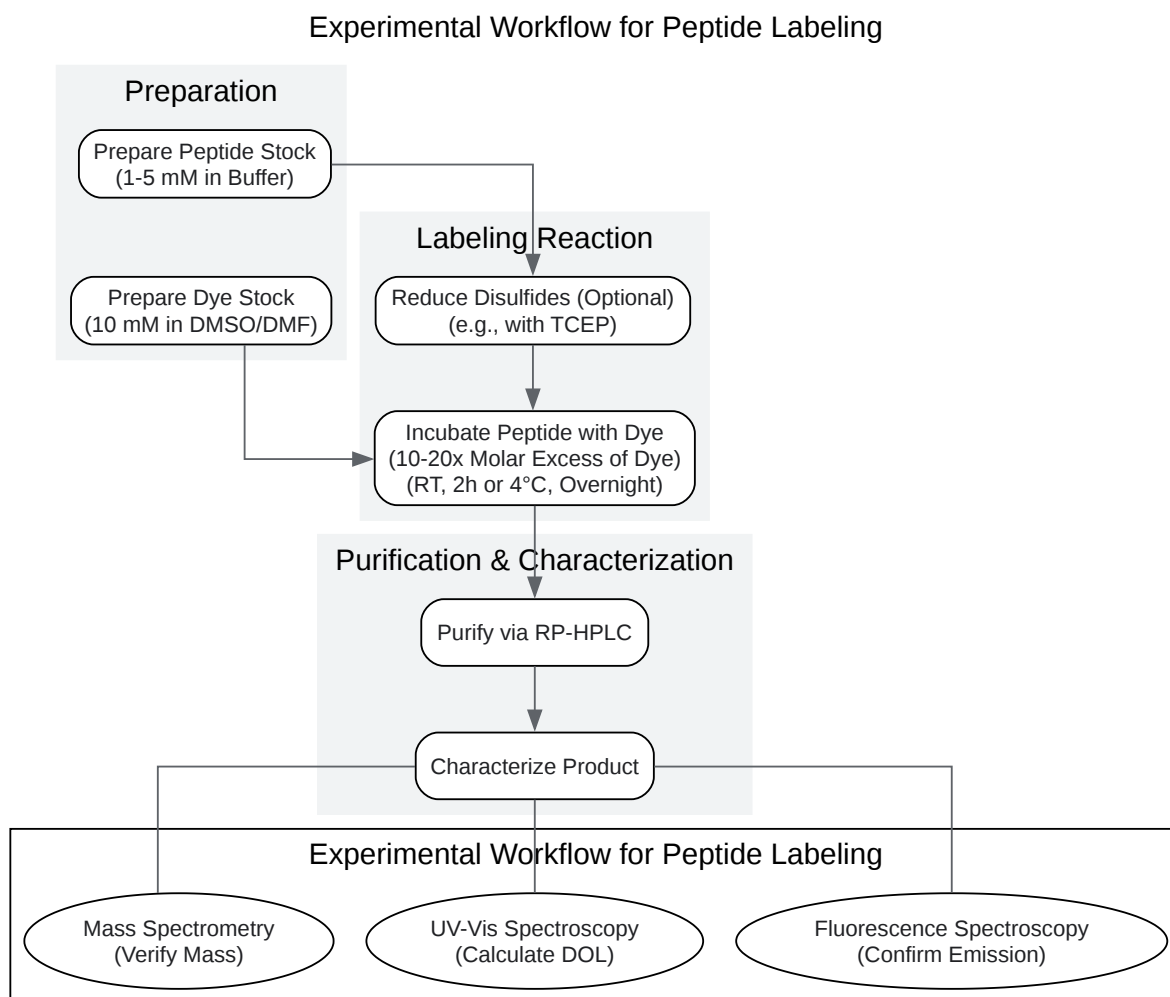
nce in cellular
assays.

Table 2: Representative Data for Labeled Peptide Characterization

This table provides a template for summarizing the quantitative results obtained after labeling and purification.

Parameter	Expected Value/Range	Method of Determination
Purity of Labeled Peptide	>95%	Analytical RP-HPLC
Molecular Weight (Observed)	[MW of Peptide] + [MW of Dye]	Mass Spectrometry (MALDI-TOF or ESI-MS)
Labeling Efficiency	>80%	RP-HPLC Peak Area Analysis
Dye-to-Peptide Ratio (DOL)	~1.0	UV-Vis Spectrophotometry

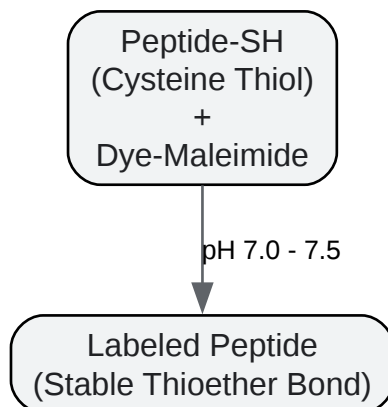
Diagrams and Workflows



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Caption: Workflow for fluorescent labeling and characterization.

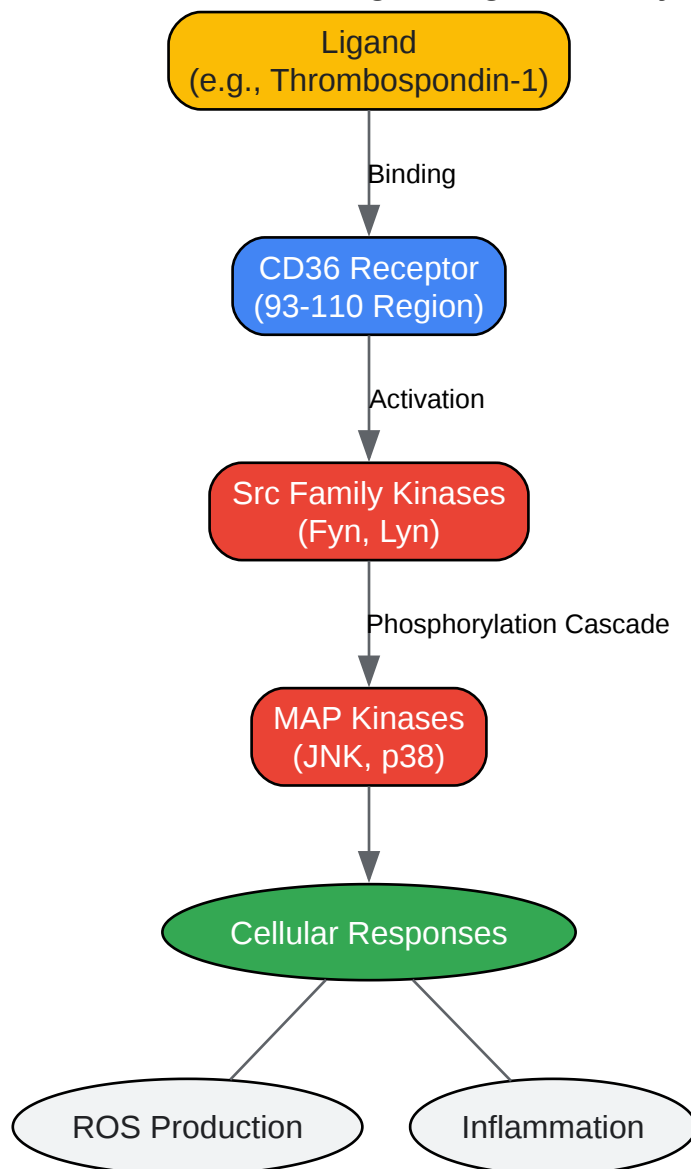
Thiol-Maleimide Conjugation Chemistry



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Caption: Reaction scheme for cysteine-maleimide labeling.

Potential CD36 Signaling Pathway



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